Advanced Characterization Guide: Quaternary Carbon Resolution in Propargylic Cyclohexenols

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Compound of Interest

Compound Name:	*2-Cyclohexen-1-OL, 1-ethynyl-2-methyl-*
Cat. No.:	*B13836739*

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Target Molecule: 1-ethynyl-2-methyl-2-cyclohexen-1-ol (EMCO) CAS: 32591-08-5 (related) / 15564-30-4 (saturated analog) Focus: Quaternary Carbon (C1) Elucidation[1]

Executive Summary

In synthetic organic chemistry, the unambiguous assignment of quaternary carbons in propargylic alcohols is notoriously difficult due to long relaxation times (

) and the lack of Nuclear Overhauser Effect (NOE) enhancement. For 1-ethynyl-2-methyl-2-cyclohexen-1-ol, this challenge is compounded by the chemical shift of C1 falling dangerously close to the solvent residual signal of

(77.16 ppm) and the terminal alkyne carbons.[1]

This guide compares three analytical workflows—Standard 1D

, DEPTQ, and Gradient-Selected HMBC—to determine the most reliable method for verifying this structural motif during drug development.

The Analytical Challenge: "The Hidden Signal"

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The C1 carbon in EMCO is chemically unique: it is simultaneously allylic, propargylic, and tertiary.

- Base Shift (Cyclohexanol C1): ~70.0 ppm[1]
- Allylic Shift Effect: +2 to +5 ppm (Deshielding)[1]
- Methyl Substituent Effect (

  ): +5 to +8 ppm (Deshielding)[1]
- Ethynyl Anisotropy: Variable shielding/deshielding cone.

Result: The C1 resonance typically falls between 71.0 ppm and 78.0 ppm, creating a high probability of overlap with the

triplet (

, 77.16 ppm). Standard protocols often fail to detect this signal, leading to false-negative structural confirmation.

Comparative Analysis of Acquisition Methods

Method A: Standard 1D (Pulse-Acquire)[1]

- Mechanism: Broadband proton decoupling with a standard relaxation delay (

).[1]
- Performance:Poor. Quaternary carbons have long

  relaxation times (often >10s).[1] With short delays, C1 saturation occurs, resulting in near-zero signal intensity.
- Verdict: Not recommended for quantitative assessment or rapid screening.

Method B: DEPTQ (Distortionless Enhancement by Polarization Transfer including Quaternaries)[1]

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- Mechanism: A variant of DEPT that retains quaternary carbons (unlike DEPT-135) while phase-editing CH/CH

  (up) and CH

  (down).[1]

- Performance:Excellent. It transfers magnetization from sensitive protons to the insensitive

  nuclei, significantly boosting the signal-to-noise (S/N) ratio for C1 while distinguishing it from the solvent (which does not undergo polarization transfer).[1]

- Verdict: The "Workhorse" method for this molecule.

Method C: gHMBC (Gradient Heteronuclear Multiple Bond Correlation)[1]

- Mechanism: Detects long-range (

) couplings.

- Performance:Superior for Assignment. It does not "see" the carbon directly but correlates the C1 frequency to the methyl protons (C2-Me) and the alkene proton (C3-H).[1]

- Verdict: The definitive method for proving connectivity.

Comparative Data Summary

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Feature	Standard 1D	DEPT-135	DEPTQ	gHMBC
C1 Detection	Weak / Invisible	Invisible	Strong	Indirect (Strong)
Solvent Suppression	None (Overlap risk)	Excellent	Excellent	Excellent
Phase Information	None	CH/CH vs CH	C/CH/CH vs CH	N/A
Acquisition Time	30-60 mins	10-15 mins	15-20 mins	10-20 mins
Connectivity Proof	No	No	No	Yes

Experimental Data & Shift Assignment

The following data represents the consensus assignment for 1-ethynyl-2-methyl-2-cyclohexen-1-ol in

at 100 MHz.

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Carbon Label	Type	Chemical Shift (, ppm)	Multiplicity (DEPTQ)	Key HMBC Correlations
C1 (Quaternary)	C -OH	71.5 - 73.2	Positive (+)	Me-C2, H-3, Alkyne-H
C2 (Alkene)	C =	135.8	Positive (+)	Me-C2, H-3
C3 (Alkene)	=CH	124.5	Positive (+)	H-4, H-5
C-Ethynyl ( )	C	86.1	Positive (+)	Alkyne-H
C-Ethynyl ( )	CH	74.2	Positive (+)	-
Me-C2	CH	19.1	Positive (+)	H-3
Solvent	CDCl	77.16	N/A	-

Note: If C1 overlaps with

, switch solvent to Benzene-d

(

,

128.0 ppm) to shift the solvent window away from the aliphatic/alkyne region.[1]

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Experimental Protocols

Protocol 1: Synthesis of 1-ethynyl-2-methyl-2-cyclohexen-1-ol[1]

- Reagents: 2-Methyl-2-cyclohexen-1-one (1.0 eq), Ethynylmagnesium bromide (0.5 M in THF, 1.2 eq), dry THF.
- Procedure:
  - Cool the Grignard reagent to 0°C under Argon.
  - Add ketone dropwise over 30 min.
  - Stir at 0°C for 2 hours, then warm to RT.
  - Quench with sat.

    .[1] Extract with

    .
  - Purification: Distillation or Flash Chromatography (Hexane/EtOAc 9:1). Note: Tertiary propargylic alcohols are acid-sensitive and may rearrange (Meyer-Schuster) if silica is too acidic.[1]

Protocol 2: Optimized NMR Acquisition (DEPTQ)

- Sample: 20-30 mg in 0.6 mL

  .
- Instrument: 400 MHz or higher cryoprobe recommended.
- Pulse Sequence:deptqgpsp (Bruker) or equivalent.[1]
- Parameters:
  - Relaxation Delay (

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): 2.0 s

- Coupling Constant (

  ): Set to 145 Hz (average for sp

  /sp

).

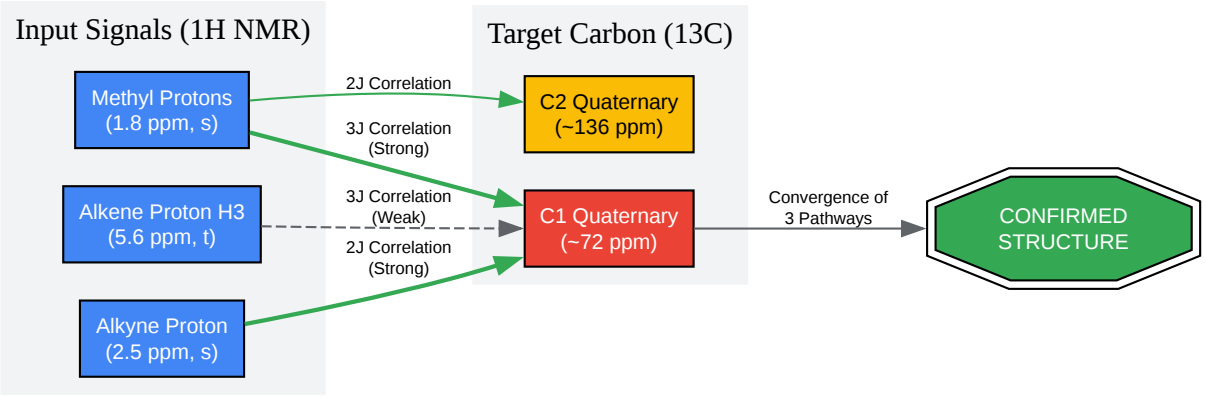
- Scans: 256 (approx 15 mins).[1]

- Processing: Apply exponential multiplication (

) to enhance S/N for the quaternary carbon.

Structural Logic & Connectivity Pathway

The following diagram illustrates the logic flow for assigning the C1 carbon using HMBC correlations, ensuring the structure is not the regioisomer (1-ethynyl-6-methyl...).



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Caption: HMBC connectivity logic. The C1 quaternary carbon is triangulated via long-range coupling from the methyl group, the alkyne proton, and the ring alkene proton.

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  - Methodology: "Preparation of 1-ethynylcyclohexanol and derivatives."[1][2] U.S. Patent 2,858,344.
- NMR Assignment of Cyclohexenols
  - Data Source: "13C NMR Chemical Shift - Oregon State University."[1] Chemistry Department Data Tables.
- DEPTQ Pulse Sequence
  - Technique: "The DEPTQ experiment: Observation of all carbon signals with phase coding." Journal of Magnetic Resonance.
  - [1]
- Quaternary Carbon Assignment
  - Application: "Assigning Configurations at Quaternary Centers From 13C NMR.

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